

Potential off-target effects of ST-193 hydrochloride

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Compound of Interest

Compound Name: ST-193 hydrochloride

Cat. No.: B2488844

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Technical Support Center: ST-193 Hydrochloride

This technical support center provides guidance for researchers, scientists, and drug development professionals utilizing **ST-193 hydrochloride** in their experiments. The information is presented in a question-and-answer format to directly address potential issues and inquiries.

Frequently Asked Questions (FAQs)

Q1: What is **ST-193 hydrochloride** and what is its known mechanism of action?

ST-193 hydrochloride is the salt form of ST-193, a potent, broad-spectrum inhibitor of arenaviruses.^{[1][2][3]} Its primary mechanism of action is the inhibition of viral entry into host cells.^{[4][5]} ST-193 targets the viral envelope glycoprotein (GP) complex, specifically the GP2 subunit, and prevents the pH-dependent membrane fusion step required for the virus to release its genetic material into the cytoplasm.^{[4][5]}

Q2: What is the on-target activity of ST-193 against different arenaviruses?

ST-193 has demonstrated potent inhibitory activity against a range of arenaviruses, particularly those associated with hemorrhagic fevers. The half-maximal inhibitory concentrations (IC₅₀) are in the nanomolar range.

Virus	IC50 (nM)
Guanarito virus	0.44[3]
Junin virus	0.62[3]
Lassa virus	1.4[3]
Machupo virus	3.1[3]
Sabia virus	0.2 - 12[3]

Q3: Is there any information on the off-target effects of **ST-193 hydrochloride**?

Currently, there is no publicly available data from comprehensive off-target profiling studies for **ST-193 hydrochloride**, such as broad kinase panel screens or binding assays against a wide range of cellular targets. Preclinical studies in guinea pig models of Lassa fever reported that ST-193 was "well tolerated" at therapeutic doses, suggesting a lack of overt acute toxicity. However, this does not preclude the existence of more subtle off-target effects.

Q4: My experimental results with **ST-193 hydrochloride** are inconsistent or show unexpected phenotypes. How can I troubleshoot this?

Unexpected results could be due to a variety of factors, including off-target effects. Below is a troubleshooting guide to help you systematically investigate the issue.

Troubleshooting Guide: Unexpected Experimental Outcomes

If you observe unexpected cellular phenotypes, toxicity, or inconsistent results with **ST-193 hydrochloride**, consider the following troubleshooting steps:

- **Confirm Compound Identity and Purity:** Ensure the identity and purity of your **ST-193 hydrochloride** stock through analytical methods like LC-MS or NMR.
- **Titrate the Dose:** Perform a dose-response experiment to determine if the unexpected effect is concentration-dependent. Use the lowest effective concentration for your on-target activity to minimize potential off-target effects.

- Use Appropriate Controls:
 - Vehicle Control: Always include a vehicle-only control (e.g., DMSO, the solvent for ST-193) to rule out solvent-induced effects.
 - Inactive Analog (if available): If a structurally similar but biologically inactive analog of ST-193 exists, it can be a powerful control to demonstrate that the observed effect is due to the specific chemical structure of ST-193.
 - Positive and Negative Controls for the Assay: Ensure your experimental assay is performing as expected with known positive and negative controls.
- Orthogonal Approaches:
 - Rescue Experiment: If you hypothesize an off-target effect on a specific pathway, try to rescue the phenotype by manipulating that pathway (e.g., adding a downstream agonist or antagonist).
 - Knockdown/Knockout of the Intended Target: Use genetic tools like siRNA or CRISPR to silence the intended viral target (if applicable in your system) to see if it phenocopies the effect of ST-193. This can help differentiate on-target from off-target effects.
- Assess Cellular Health: Unexpected phenotypes can be a secondary consequence of cellular stress or toxicity. Perform cell viability assays (e.g., MTT, trypan blue exclusion) at your experimental concentrations of **ST-193 hydrochloride**.

Experimental Protocols

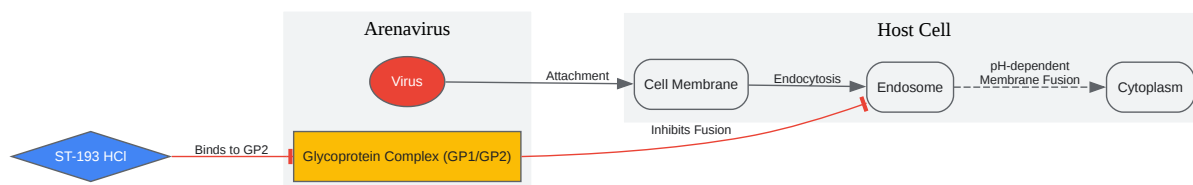
Protocol 1: General Workflow for Investigating Potential Off-Target Effects

This protocol outlines a general approach to begin characterizing potential off-target activities of a small molecule inhibitor like **ST-193 hydrochloride**.

- Primary Target Validation:
 - Confirm the on-target activity of ST-193 in your specific viral infection model (e.g., plaque reduction assay, pseudovirus entry assay).

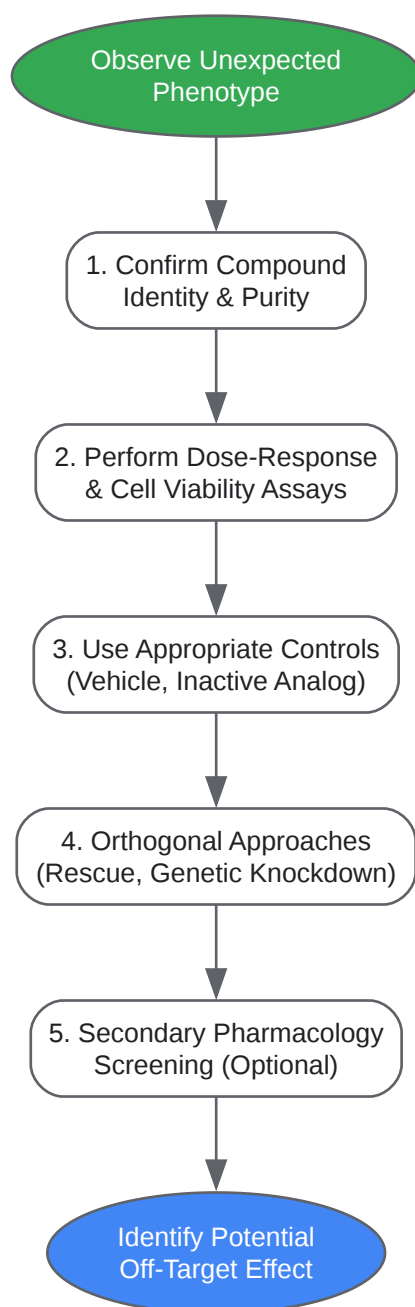
- Determine the IC50 value in your experimental system.
- Cell Viability Assessment:
 - Plate cells at an appropriate density.
 - Treat with a range of **ST-193 hydrochloride** concentrations, including and exceeding the IC50 for on-target activity.
 - Incubate for a relevant time period (e.g., 24, 48, 72 hours).
 - Assess cell viability using a standard method (e.g., CellTiter-Glo®, MTT assay).
- Secondary Pharmacology/Off-Target Screening (if resources permit):
 - Submit the compound to a commercial service for broad off-target screening. A common starting point is a safety pharmacology panel that assesses activity against a panel of receptors, ion channels, and transporters known to be frequently involved in adverse drug reactions.
 - For more in-depth analysis, consider a comprehensive kinase panel screen to identify any off-target kinase inhibition.
- Phenotypic Profiling:
 - Utilize high-content imaging or other multiparametric assays to assess changes in cellular morphology, organelle health, or other cellular markers in response to **ST-193 hydrochloride** treatment.
 - Compare the phenotypic signature of ST-193 to that of compounds with known mechanisms of action.

Visualizations



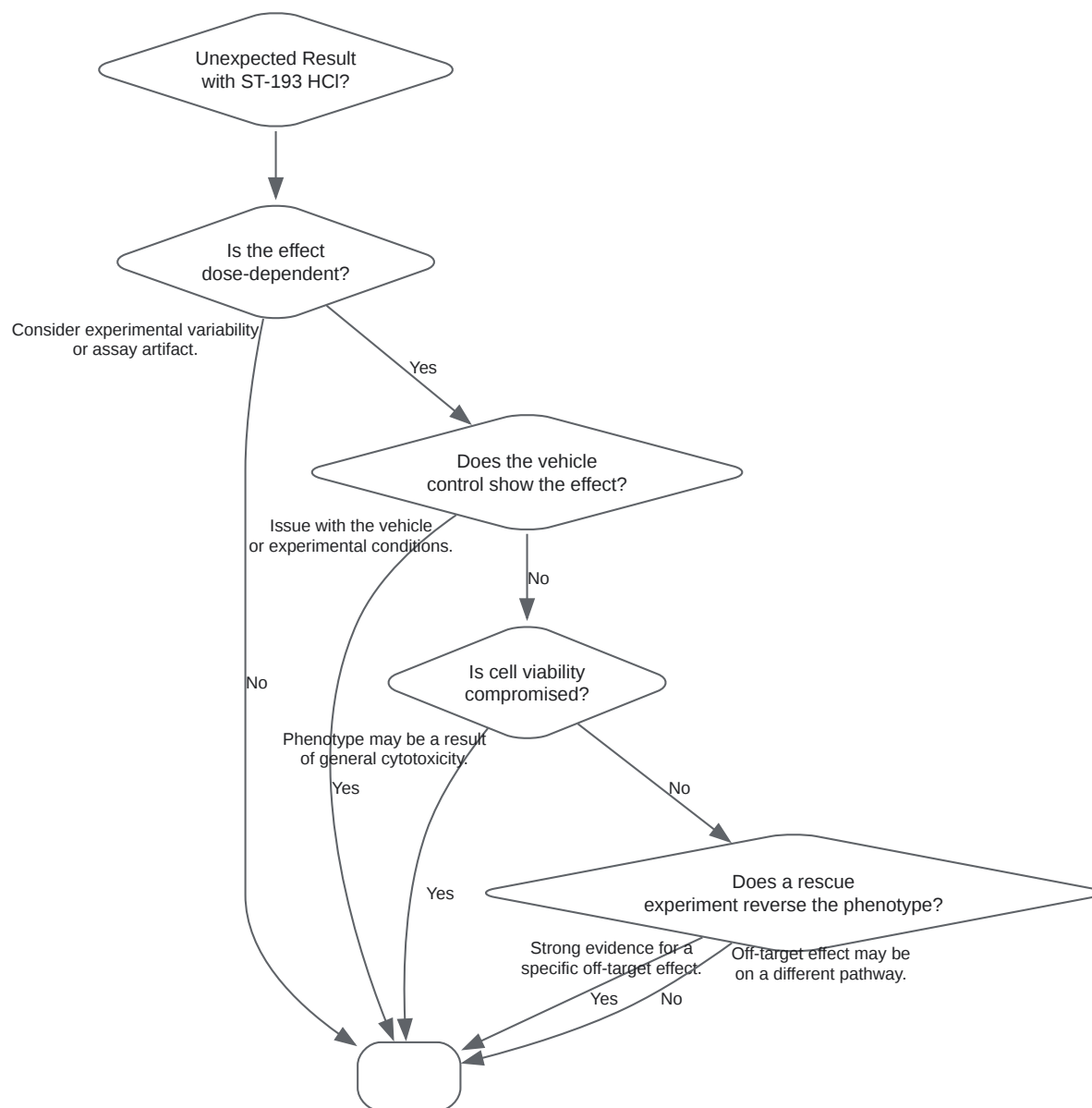
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Caption: Mechanism of action of **ST-193 hydrochloride**.



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Caption: Experimental workflow for investigating off-target effects.



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Caption: Troubleshooting logic for unexpected experimental results.

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